

Chlorpheniramine-d6: A Technical Guide to its Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorpheniramine-d6

Cat. No.: B1500133

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **Chlorpheniramine-d6**, a deuterated isotopologue of Chlorpheniramine. This information is critical for its application in pharmaceutical research and development, particularly its use as an internal standard in pharmacokinetic and metabolic studies.

Chemical and Physical Properties

Chlorpheniramine-d6 is the deuterated form of Chlorpheniramine, a first-generation antihistamine. The deuterium labeling is typically on the N,N-dimethyl group. It is commonly available as the free base or as a maleate salt. The key chemical and physical properties are summarized below.

Property	Chlorpheniramine-d6	Chlorpheniramine-d6 Maleate Salt
Synonyms	2-[p-Chloro- α -(2-dimethyl-aminoethyl)benzyl]pyridine-d6, Chlorprophenpyridamine-d6	(\pm)-Chlorpheniramine-d6, 3-(4-chlorophenyl)-N,N-bis(methyl-d3)-3-(pyridin-2-yl)propan-1-amine maleate
CAS Number	1185054-60-7[1][2]	1219806-45-7[3][4]
Molecular Formula	C ₁₆ H ₁₃ D ₆ ClN ₂ [1]	C ₂₀ H ₁₇ D ₆ ClN ₂ O ₄ [4]
Molecular Weight	280.83 g/mol [1][2]	396.90 g/mol [3][4]
Appearance	Yellow Oil[1]	A solid[5]
Melting Point	Not available	125-127 °C[6]
Solubility	Not available	Slightly soluble in Methanol and Water[5]
Purity	Not available	\geq 99% deuterated forms (d ₁ -d ₆) [5]

Stability and Storage

The stability of a compound is paramount for its use as a reference standard and in pharmaceutical formulations. While specific stability studies on **Chlorpheniramine-d6** are not extensively published, the stability profile of its non-deuterated counterpart, Chlorpheniramine Maleate, provides a strong indication of its behavior.

Key Stability Characteristics:

- Light Sensitivity:** Chlorpheniramine is sensitive to light, and exposure can accelerate its decomposition[7]. Therefore, it should be stored in light-resistant containers[7].
- Thermal Stability:** The compound is stable under standard ambient conditions (room temperature). However, studies on cough syrups containing Chlorpheniramine Maleate have shown increased degradation at elevated temperatures (45°C and 60°C)[8].

- **pH and Solution Stability:** The maleate moiety of Chlorpheniramine Maleate has been shown to degrade in aqueous solutions over time, even at room temperature[9]. This degradation did not affect the chlorpheniramine portion of the molecule[9]. The degradation of the maleate can lead to the formation of adducts, for instance with other active ingredients like phenylephrine in a formulation[10][11].
- **Incompatibilities:** The compound should be kept away from incompatible materials such as oxidizing agents[7]. Formulations containing other ingredients, such as ephedrine hydrochloride, have been shown to increase the degradation rate of Chlorpheniramine Maleate[8][12].

Recommended Storage Conditions:

To ensure its integrity, **Chlorpheniramine-d6** should be stored in a tightly closed container in a dry and well-ventilated place[7]. Depending on the supplier and intended duration of storage, recommendations vary from room temperature to refrigeration (2-8°C) or freezing (-20°C) for long-term storage[1][7][13].

Hazardous Decomposition Products:

Under fire conditions, hazardous decomposition products can include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x)[7].

Experimental Protocols

The quantification of Chlorpheniramine and its deuterated standard is typically performed using chromatographic techniques. **Chlorpheniramine-d6** is an ideal internal standard for quantification by GC- or LC-MS because it co-elutes with the non-deuterated analyte but is distinguishable by its mass[5][13][14].

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a widely used technique for the analysis of Chlorpheniramine in pharmaceutical formulations and biological samples[15]. A stability-indicating method is crucial to separate the active ingredient from any potential degradants.

Example HPLC Protocol for Chlorpheniramine and Maleate:

- Objective: To simultaneously determine Chlorpheniramine and its maleate counter-ion and separate them from degradation products.
- Column: Mixed-mode columns, such as Coresep 100, can be effective as they retain compounds through multiple mechanisms and can provide good peak shape for basic compounds like chlorpheniramine without ion-pairing reagents[16].
- Mobile Phase: A common mobile phase consists of methanol or acetonitrile as the organic solvent, with a buffer (e.g., phosphate buffer) to control the pH[15]. The composition can be optimized to achieve the desired separation.
- Detection: UV detection at a wavelength of 265 nm is suitable for Chlorpheniramine Maleate[8].
- Internal Standard: For quantitative analysis of Chlorpheniramine, **Chlorpheniramine-d6** is the preferred internal standard when using mass spectrometry detection. For UV detection, a structurally similar compound with a distinct retention time, such as m-hydroxybenzoic acid, can be used[9].

Forced Degradation Study Protocol

Forced degradation studies are essential to establish the inherent stability of a drug substance and to develop stability-indicating analytical methods.

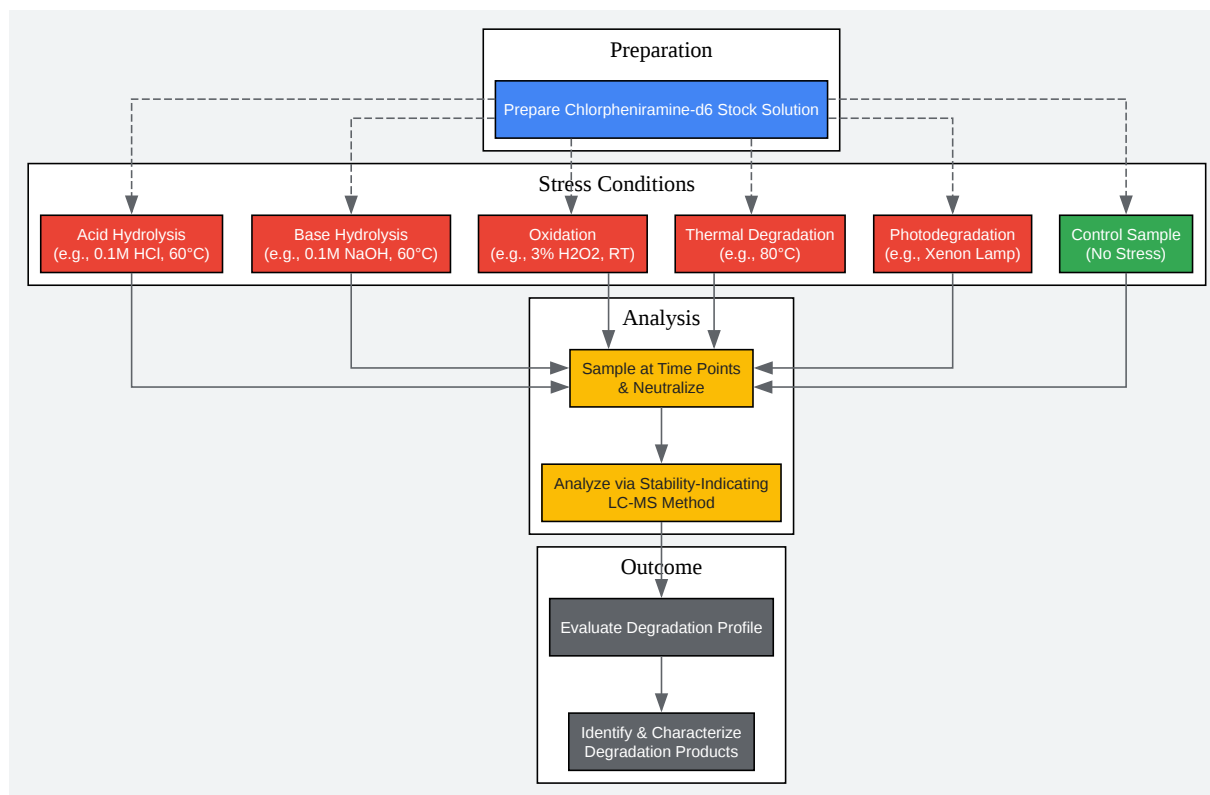
- Objective: To identify potential degradation pathways and degradation products of **Chlorpheniramine-d6** under various stress conditions.
- Methodology:
 - Prepare solutions of **Chlorpheniramine-d6** in appropriate solvents.
 - Expose the solutions to a range of stress conditions as recommended by ICH guidelines (Q1A(R2)):
 - Acidic Hydrolysis: e.g., 0.1 M HCl at 60°C.

- Basic Hydrolysis: e.g., 0.1 M NaOH at 60°C.
 - Oxidative Degradation: e.g., 3% H₂O₂ at room temperature.
 - Thermal Degradation: Heat the solid drug substance and a solution at a high temperature (e.g., 80°C).
 - Photodegradation: Expose the solution to light under controlled conditions (e.g., Xenon lamp).
- At specified time points, withdraw samples and neutralize them if necessary.
 - Analyze the stressed samples using a stability-indicating HPLC method, preferably with a mass spectrometer (LC-MS) to identify the mass of the degradation products.
 - Compare the chromatograms of the stressed samples to that of an unstressed control sample to identify and quantify the degradation products.

Visualizations

Experimental Workflow for Forced Degradation Study

The following diagram illustrates a typical workflow for conducting a forced degradation study of **Chlorpheniramine-d6**.



[Click to download full resolution via product page](#)

Caption: Workflow for a Forced Degradation Study of **Chlorpheniramine-d6**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3-(4-Chlorophenyl)-N,N-bis((~2~H_3_)methyl)-3-(pyridin-2-yl)propan-1-amine | C16H19ClN2 | CID 45038670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Chlorpheniramine-d6 Maleate Salt | C20H23ClN2O4 | CID 45038671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. caymanchem.com [caymanchem.com]
- 6. chemwhat.com [chemwhat.com]
- 7. spectrumrx.com [spectrumrx.com]
- 8. actapharmsci.com [actapharmsci.com]
- 9. Evidence for the degradation of maleate moiety in chlorpheniramine maleate solution using a stability-indicating HPLC method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Major degradation product identified in several pharmaceutical formulations against the common cold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. clearsynth.com [clearsynth.com]
- 14. Chlorpheniramine-D6 maleate | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 15. ijrpr.com [ijrpr.com]
- 16. helixchrom.com [helixchrom.com]
- To cite this document: BenchChem. [Chlorpheniramine-d6: A Technical Guide to its Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1500133#chemical-properties-and-stability-of-chlorpheniramine-d6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com